

Comprehensive Spectral Reference Guide: 2-Butenedioic Acid (2Z)- Monoisooctyl Ester

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isooctyl hydrogen 2-butenedioate*

CAS No.: 93858-88-9

Cat. No.: B12658977

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Common Name: Monoisooctyl Maleate (MIM) CAS: 30137-97-4 Molecular Formula: $C_{12}H_{20}O_4$
Molecular Weight: 228.29 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Application Context

For the attention of: Analytical Chemists, E&L (Extractables & Leachables) Scientists, and Toxicologists.[\[2\]](#)

Monoisooctyl Maleate (MIM) is a critical degradation intermediate often encountered in pharmaceutical packaging analysis.[\[2\]](#) It typically arises from the partial hydrolysis of Diisooctyl Maleate (DIOM), a plasticizer and lubricant used in polyvinyl chloride (PVC) and polyolefin manufacturing.[\[2\]](#)

The Analytical Challenge: Distinguishing MIM from its parent (DIOM) and its hydrolysis product (Maleic Acid) is notoriously difficult using standard reverse-phase HPLC due to similar chromophores.[\[2\]](#) Furthermore, commercial "isooctyl" alcohol sources are often isomeric mixtures (e.g., dimethyl hexanols), leading to complex aliphatic NMR signals.[\[2\]](#)

This guide provides a definitive, self-validating spectral framework to identify MIM based on symmetry breaking in NMR and ionization preference in Mass Spectrometry.

Comparative Spectroscopic Analysis

The following table contrasts MIM with its primary interference targets.

Feature	Monoisooctyl Maleate (MIM)	Diisooctyl Maleate (DIOM)	Maleic Acid (MA)
Role	Degradant / Intermediate	Parent / Plasticizer	Final Hydrolysis Product
Polarity	Amphiphilic (Acidic)	Lipophilic (Neutral)	Hydrophilic (Highly Acidic)
¹ H NMR (Vinyl Region)	Two Doublets (J ≈ 12 Hz)(Symmetry Broken)	Singlet(Symmetry Intact)	Singlet(Symmetry Intact)
MS Ionization	Excellent in ESI(-)	Poor in ESI; requires APCI(+)	Good in ESI(-)
IR Carbonyl	Split Band (~1705 & ~1735 cm ⁻¹)	Single Band (~1735 cm ⁻¹)	Single Broad Band (~1705 cm ⁻¹)

Detailed Spectral Characterization

A. Nuclear Magnetic Resonance (¹H NMR)

Protocol Validity: The definitive identification of the mono-ester relies on the "Symmetry Breaking" principle.[\[2\]](#)

- Mechanism: In the diester (DIOM) and the free acid (MA), the molecule has a

or

plane of symmetry, rendering the two olefinic protons chemically equivalent (appearing as a singlet).[\[2\]](#)

- MIM Signature: In the mono-ester, the esterification of only one side renders the olefinic protons non-equivalent.^[2] They couple to each other, creating a characteristic AB system (two doublets) with a coupling constant () of ~12 Hz, typical for cis (Z) alkenes.^[2]

Predicted Chemical Shifts (in CDCl₃):

- 11.0 - 13.0 ppm (1H, broad s): Carboxylic acid proton (-COOH).^[2] Disappears with D₂O shake.
- 6.35 ppm (1H, d, J=12.6 Hz): Vinyl proton to Ester.^[2]
- 6.25 ppm (1H, d, J=12.6 Hz): Vinyl proton to Acid.^[2]
 - Note: If the resolution is low, this may appear as a distorted multiplet, but never a sharp singlet.
- 4.15 - 4.25 ppm (2H, m):
-Methylene of isooctyl group (-COOCH₂-).^[2]
- 0.8 - 1.7 ppm (17H, complex m): Isooctyl aliphatic chain.^[2]
 - Note: As "isooctyl" is often an isomeric mix, this region will show broad multiplets rather than distinct triplets/quartets.

B. Mass Spectrometry (LC-MS/MS)

Protocol Validity: Utilization of Negative Mode ESI exploits the free carboxylic acid, filtering out the neutral diester parent.^[2]

- Ionization Source: Electrospray Ionization (ESI), Negative Mode.^[2]
- Precursor Ion: $[M-H]^- = m/z\ 227.1$ ^[2]
- Key Fragmentation Pathways (MS/MS of 227.1):

- m/z 227

183: Loss of CO₂ (Decarboxylation).

- m/z 227

115: Loss of Isooctene (McLafferty-type rearrangement).

- m/z 227

99: Maleic anhydride anion (Loss of isooctanol).[2]

- m/z 227

71: Acrylate anion (Further degradation).

C. Infrared Spectroscopy (FT-IR)

- ~2500–3300 cm⁻¹: Broad O-H stretch (Carboxylic acid dimer).[2]
- 1735 cm⁻¹: Ester C=O stretch.
- 1705 cm⁻¹: Conjugated Acid C=O stretch.
- 1640 cm⁻¹: C=C alkene stretch (weak).[2]
- 800–900 cm⁻¹: C-H out-of-plane bending (characteristic of cis-substitution).[2]

Experimental Protocols

Protocol 1: Self-Validating Identification Workflow

Objective: Confirm MIM identity in a complex leachable matrix.[2]

- Extraction: Extract sample with 1:1 Isopropanol:Water (MIM is amphiphilic; DIOM prefers Hexane; MA prefers Water).
- LC-MS Screening:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 100mm x 2.1mm, 1.8µm.
[\[2\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 10 mins.
- Validation Check: Monitor m/z 227 (ESI-) and m/z 341 (ESI+ for DIOM). If 227 is present without 341 at the same Retention Time, MIM is confirmed.
- NMR Confirmation (If isolate is available):
 - Dissolve ~5mg residue in CDCl₃.
 - Acquire ¹H NMR (minimum 64 scans).[\[2\]](#)
 - Pass Criteria: Observation of split vinyl signals at 6.2-6.4 ppm.[\[2\]](#) A singlet indicates hydrolysis to Maleic Acid or presence of DIOM.

Protocol 2: Standard Generation (In-Situ)

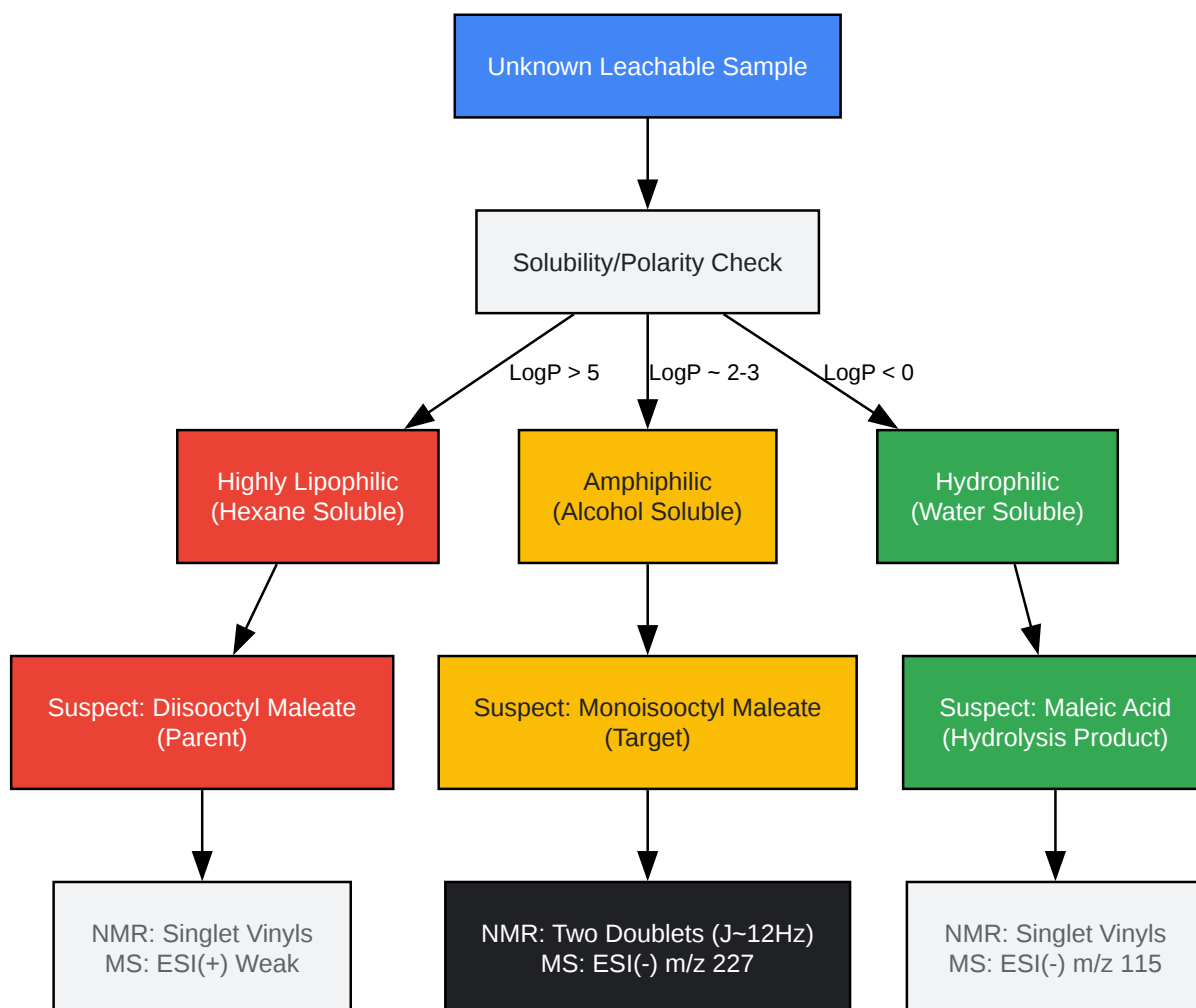
Since commercial standards for specific "isooctyl" isomers are rare, generate a reference standard via partial hydrolysis.[\[2\]](#)

- Dissolve 100 mg Diisooctyl Maleate in 10 mL THF.
- Add 1 mL 1M NaOH. Stir for 30 mins at RT.
- Acidify to pH 2 with 1M HCl.
- Extract with Ethyl Acetate.
- Result: The organic layer contains a mixture of DIOM (unreacted), MIM (product), and MA (over-hydrolyzed).[\[2\]](#)
- Use this mix to establish Retention Time relative to the parent.

Visualizations

Diagram 1: Analytical Decision Tree

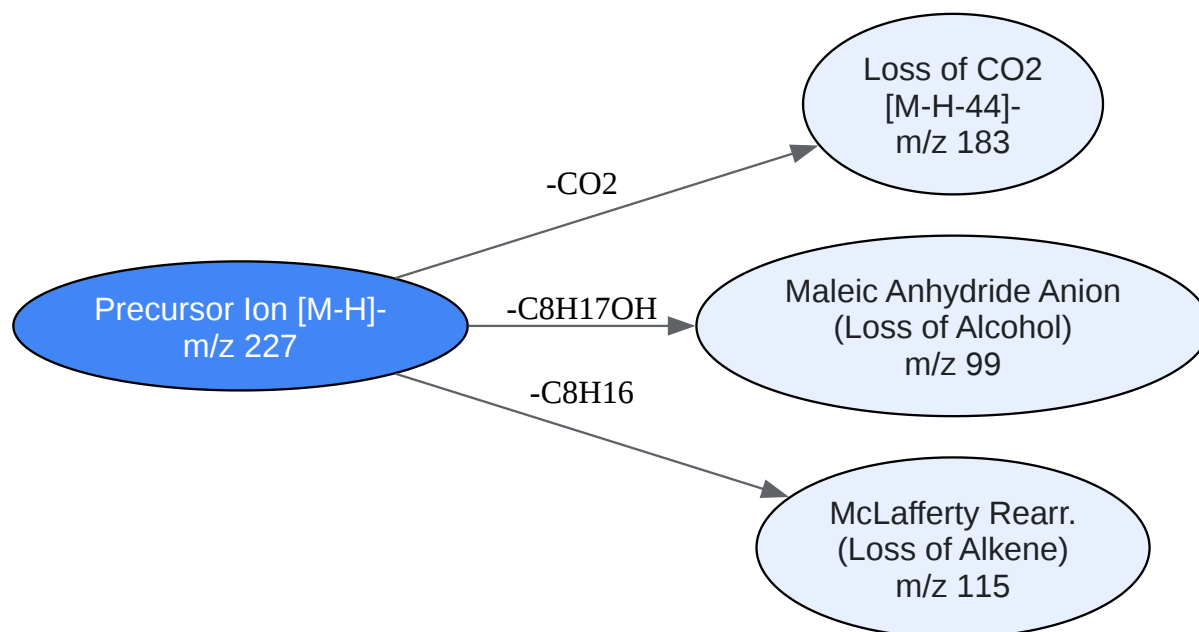
Caption: Logic flow for distinguishing Monoisooctyl Maleate from its parent diester and acid hydrolysis product.



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Diagram 2: Proposed MS Fragmentation Pathway (ESI Negative)

Caption: Mechanistic pathway for the fragmentation of the $[M-H]^-$ ion (m/z 227) in collision-induced dissociation.[2]



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[2]

References

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Sources

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